

Application Notes: Triethylamine Picrate in Dye and Pigment Production

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Compound of Interest

Compound Name: Triethylamine picrate

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Abstract

This document provides detailed application notes and protocols concerning the use of **triethylamine picrate** in the production of dyes and pigments. **Triethylamine picrate**, formed from the reaction of triethylamine and picric acid, is a yellow crystalline salt. While picric acid itself has historical use as a dye, the application of its triethylamine salt is less documented in industrial dye production. These notes are based on the known chemical properties of its constituent parts and provide a framework for its synthesis and potential application in coloration.

Introduction

Picric acid (2,4,6-trinitrophenol) was one of the earliest synthetic dyes, imparting a yellow color to substrates like silk and wool.^{[1][2]} Its salts, known as picrates, are also colored, typically exhibiting shades of yellow, orange, or red.^[3] Triethylamine is a versatile organic base frequently utilized as a catalyst and acid scavenger in the synthesis of a wide range of dyes and pigments.^{[4][5][6]}

The reaction of the acidic picric acid with the basic triethylamine yields triethylammonium picrate.^[7] This salt is a yellow crystalline solid.^[7] Although not commonly listed as a commercial dye, its properties suggest potential for use in specialized dyeing applications or as

a pigment. This document outlines the synthesis of triethylammonium picrate and a hypothetical protocol for its application as a dye.

Data Presentation

Quantitative data for **triethylamine picrate** specifically as a commercial dye is not available in the reviewed literature. The table below summarizes the key properties of its precursor molecules.

Compound	Chemical Formula	Molar Mass (g/mol)	Appearance	Relevant Properties
Triethylamine	$C_6H_{15}N$	101.19	Colorless liquid	Organic base, catalyst.[8]
Picric Acid	$C_6H_3N_3O_7$	229.11	Yellow solid	Acidic, explosive when dry, historical yellow dye.[1]
Triethylammonium Picrate	$C_{12}H_{18}N_4O_7$	330.29	Yellow crystalline solid	Amine salt.[7]

Experimental Protocols

Protocol for the Synthesis of Triethylammonium Picrate

This protocol details the laboratory synthesis of triethylammonium picrate.

Materials:

- Picric acid (wetted with >10% water for safety)
- Triethylamine
- Ethanol (95%)
- Magnetic stirrer

- Beakers
- Vacuum filtration apparatus (Buchner funnel, filter flask)
- Filter paper

Procedure:

- **Dissolve Picric Acid:** In a fume hood, dissolve 2.29 g (0.01 mol) of picric acid in 100 mL of 95% ethanol in a 250 mL beaker with stirring.
- **Add Triethylamine:** Slowly add 1.40 mL (1.01 g, 0.01 mol) of triethylamine to the picric acid solution while stirring.
- **Precipitation:** A yellow precipitate of triethylammonium picrate will form immediately. Continue stirring for 15 minutes to ensure the reaction is complete.
- **Isolation:** Collect the yellow crystals by vacuum filtration.
- **Washing:** Wash the crystals on the filter paper with two 20 mL portions of cold 95% ethanol.
- **Drying:** Air-dry the crystals on the filter paper or in a desiccator. Avoid oven drying due to the potential thermal sensitivity of picrates.

Protocol for Dyeing Silk with Triethylammonium Picrate (Hypothetical)

This protocol describes a potential method for applying triethylammonium picrate as a dye to silk fabric, based on general procedures for acid dyes.[\[9\]](#)[\[10\]](#)

Materials:

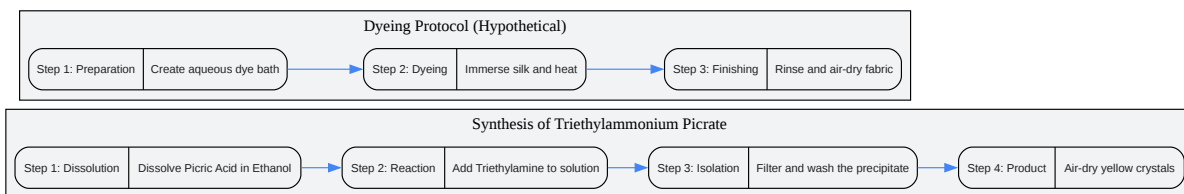
- Triethylammonium picrate
- Silk swatch (pre-wetted)
- Distilled water

- Acetic acid (optional, for pH adjustment)
- Dye bath (beaker)
- Heating mantle or hot plate
- Thermometer
- Glass stirring rod

Procedure:

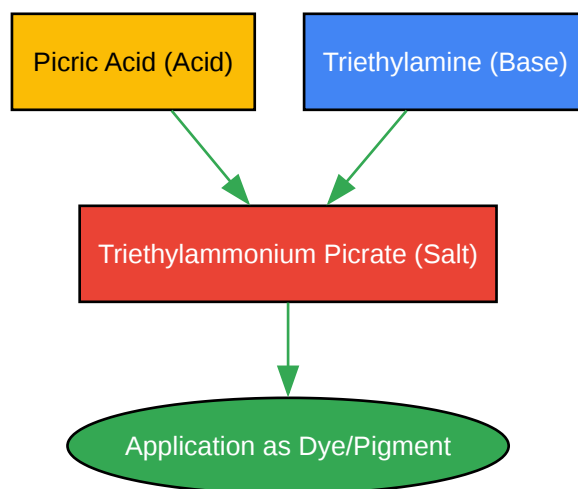
- **Prepare Dye Bath:** Create a 0.5% (w/w) dye solution based on the weight of the fabric (owf). For a 10 g silk swatch, dissolve 0.05 g of triethylammonium picrate in 200 mL of distilled water in a beaker.
- **pH Adjustment (Optional):** For acid dyes, a slightly acidic pH can improve dye uptake. If necessary, add a few drops of acetic acid to adjust the pH of the dye bath to around 5-6.
- **Dyeing:**
 - Introduce the pre-wetted silk swatch to the dye bath.
 - Gradually heat the dye bath to 80-90°C, stirring gently to ensure even dyeing.
 - Maintain this temperature for 45-60 minutes.
- **Rinsing:** After dyeing, remove the silk swatch and rinse it under cold running water until the water is clear.
- **Drying:** Gently squeeze out excess water and allow the fabric to air dry.

Visualizations



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Caption: Experimental workflows for synthesis and dyeing.



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Caption: Logical relationship of components and application.

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